Application Note: C-H Bond Activation and Functionalization using Tris(trimethylsilylmethyl)borane

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Compound of Interest	
Compound Name:	*Tris(trimethylsilylmethyl)borane*
CAS No.:	*18077-26-4*
Cat. No.:	*B092102*

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] Methodology: Alkali-Metal Mediated Deprotonative Borylation (Trans-Metal-Trapping)

Executive Summary

This application note details the utility of **Tris(trimethylsilylmethyl)borane** (referred to herein as TMSMB) as a sterically demanding electrophilic trap for the direct C-H functionalization of arenes and heterocycles. Unlike traditional transition-metal-catalyzed borylation (e.g., Ir-catalyzed), TMSMB enables sodium-mediated deprotonative metallation under mild conditions.

The core innovation lies in the "Trans-Metal-Trapping" (TMT) principle: TMSMB is bulky enough to resist complexation with sodium amide bases (like NaTMP) but electrophilic enough to instantly capture transient organosodium intermediates generated in situ. This protocol allows for the regioselective borylation of substrates that are otherwise prone to polymerization or degradation under aggressive metallation conditions.

Technical Background & Mechanism

The Challenge of Organosodium Intermediates

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Direct deprotonation of arenes using organosodium reagents (e.g., NaTMP) is thermodynamically favorable but kinetically problematic. Organosodium intermediates are highly reactive, often leading to:

- Wurtz-type coupling (homocoupling).
- Polymerization (for sensitive heterocycles).
- Isomerization (scrambling of the metallation site).

The Solution: **Tris(trimethylsilylmethyl)borane** as a Trap

TMSMB [

] possesses a unique steric profile. Its bulky trimethylsilylmethyl arms create a "frustrated" environment when paired with bulky bases like sodium 2,2,6,6-tetramethylpiperidide (NaTMP).

Key Mechanistic Advantages:

- Steric Incompatibility: TMSMB does not form a stable Lewis acid-base adduct with NaTMP. This leaves the base "free" to deprotonate the C-H bond of the substrate.
- Instantaneous Trapping: As soon as the C-H bond is cleaved to form a transient

  species, the TMSMB electrophile captures it, forming a stable sodium organoborate species.
- Polybasic Behavior: Recent studies (Hevia et al., 2023) indicate TMSMB can accommodate up to two aryl groups under specific conditions, increasing atom economy.

Mechanistic Pathway Diagram

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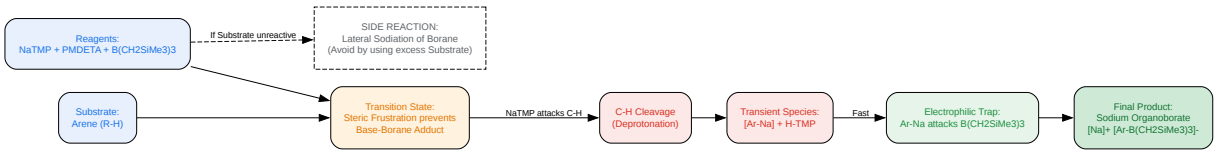

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Figure 1: Mechanistic flow of Sodium-Mediated Deprotonative Borylation using TMSMB. The steric bulk of the borane prevents quenching of the base, allowing C-H activation to proceed before trapping occurs.

Experimental Protocols

Protocol A: Preparation of Reagents

Note: All procedures must be conducted under an inert atmosphere (Argon or Nitrogen) using Schlenk line or Glovebox techniques.

1. **Tris(trimethylsilylmethyl)borane** (TMSMB) Stock:

- Commercial Source: Available from specialized organometallic suppliers.
- In-House Synthesis: Reaction of

  with 3 equivalents of

  in ether, followed by distillation.
- Storage: Store as a pure liquid or 0.5 M solution in Hexane inside a glovebox. Moisture sensitive.

2. NaTMP Preparation:

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- Prepare fresh by reacting TMP (2,2,6,6-tetramethylpiperidine) with n-BuNa (or n-BuLi followed by NaOtBu) in hexane at -78°C. Isolate the solid NaTMP for best stoichiometry control.

Protocol B: General C-H Borylation of Arenes

Target: Conversion of Arene (Ar-H) to Sodium Organoborate

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Reagents:

- Arene (Substrate): 1.0 mmol
- NaTMP: 1.0 mmol
- PMDETA (Pentamethyldiethylenetriamine): 1.0 mmol (Ligand for Na)
- TMSMB: 1.0 mmol
- Solvent: Hexane (5 mL)

Step-by-Step Procedure:

- Reactor Setup: Flame-dry a 20 mL Schlenk tube equipped with a magnetic stir bar. Cycle with Argon 3 times.
- Ligand/Base Mix: In the glovebox, charge the tube with NaTMP (1.0 mmol) and Hexane (2 mL). Add PMDETA (1.0 mmol) dropwise. Stir for 5 mins to form the complex.
- Borane Addition: Add TMSMB (1.0 mmol) to the mixture.
  - Observation: The solution should remain clear or slightly hazy. No immediate reaction occurs due to steric frustration.[1]
- Substrate Addition: Add the Arene (1.0 mmol) neat or in Hexane (1 mL).
- Reaction: Stir at Room Temperature (25°C) for 1–4 hours.

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- Monitoring: Aliquot 0.1 mL, quench with

  , and analyze by

  NMR or

  NMR.

- Success Indicator: Disappearance of the sharp TMSMB signal in

  NMR (~~80 ppm) and appearance of a broad "ate" complex signal (~~ -10 to -15 ppm).

- Workup (Isolation):
  - Add Hexane (10 mL) to precipitate the ionic product.
  - Centrifuge or filter inside the glovebox.
  - Wash with cold pentane.
  - Dry under vacuum to obtain the sodium borate salt.

Protocol C: Electrophilic Quenching (Functionalization)

The isolated sodium borate is a versatile intermediate. It can be converted to a boronic ester or coupled.

To convert to Pinacol Boronate (Ar-Bpin):

- Dissolve the sodium borate salt in THF.
- Add excess Iodine (

) or Methyl Triflate (

) to cleave the alkyl-boron bonds (selective migration). Note: This step is substrate-dependent and requires optimization.

- Alternatively, use the borate directly in Suzuki-Miyaura coupling (requires specialized Pd-catalysts for alkyl-aryl borates).

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Data & Performance Benchmarks

The following data summarizes the regioselectivity and yield of TMSMB-mediated borylation compared to standard lithiation methods.

Table 1: Comparative Borylation Efficiency (Hexane, RT, 4h)

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Substrate	Target Site	Method A: LiTMP + B(OiPr)3	Method B: NaTMP + TMSMB	Yield (Method B)	Notes
Anisole	ortho	Low Yield (<30%)	High Yield (85%)	85%	Method A suffers from "ate" formation inhibition.
Benzene	mono	No Reaction	Success	78%	Requires stoichiometric control to prevent bis-borylation.
Benzene	para (Bis)	N/A	Success	62%	Using 2.2 equiv NaTMP/Arene yields 1,4-bis(boryl)benzene.
Toluene	meta/para	Mixed isomers	Meta-selective	70%	Thermodynamic control via Na-mediation.
THF	-C-H	Ring Opening	Stable Borate	91%	TMSMB stabilizes the -anion without ring opening.

Troubleshooting & Critical Controls

The "Lateral Sodiation" Side Reaction

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A unique failure mode of TMSMB is Lateral Sodiation. If the substrate is too sterically hindered or electronically deactivated, NaTMP may deprotonate one of the

groups on the borane itself instead of the substrate.

- Symptom: Formation of a Borata-alkene (characterized by new vinylic signals in NMR).
- Prevention:
  - Ensure the substrate is added immediately after mixing Base and Borane.
  - Use a slight excess of substrate (1.2 equiv) relative to the Base/Borane pair.
  - Avoid heating above 40°C.

Solvent Effects

- Recommended: Hexane, Methylcyclohexane (Non-polar solvents enhance the "frustrated" ion pair effect).
- Avoid: THF or Ether during the C-H activation step. Coordinating solvents break the NaTMP aggregates and may facilitate direct attack on the Borane, quenching the system.

References

- Primary Methodology: Tortajada, A., Bole, L. J., Mu, M., Stanford, M., Peñas-Defrutos, M. N., García-Melchor, M., & Hevia, E. (2023).[2][3][4] Sodium mediated deprotonative borylation of arenes using sterically demanding

  : unlocking polybasic behaviour and competing lateral borane sodiation.[3][4][5][6] Chemical Science, 14, 6538-6545.[2][5]
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- Organosodium Chemistry: Mulvey, R. E., Mongin, F., Uchiyama, M., & Kondo, Y. (2011). Deprotonative Metalation Using Ate Compounds: Synergy, Synthesis, and Structure Building. Angewandte Chemie International Edition, 50(40), 9240-9261.

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- Reagent Properties: Entwistle, C. D., & Marder, T. B. (2002). Boron chemistry lights the way: Optical properties of molecular and polymeric systems. Angewandte Chemie International Edition, 41(16), 2927-2931.

Disclaimer: This protocol involves the use of pyrophoric reagents and should only be performed by trained personnel in a properly equipped laboratory.

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